

Application Notes and Protocols for Urodynamic Studies of TAS-303 in Rodents

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Compound of Interest

Compound Name: TAS-303

Cat. No.: B611164

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Abstract

These application notes provide a detailed protocol for conducting urodynamic studies in rodents to evaluate the efficacy of **TAS-303**, a selective norepinephrine reuptake inhibitor, for the treatment of stress urinary incontinence (SUI). The protocols described herein cover surgical procedures for catheter implantation, conscious cystometry, and the measurement of key urodynamic parameters, including basal urethral pressure (BUP) and leak point pressure (LPP). This document also includes a summary of the mechanism of action of **TAS-303** and its reported effects on lower urinary tract function in preclinical rodent models.

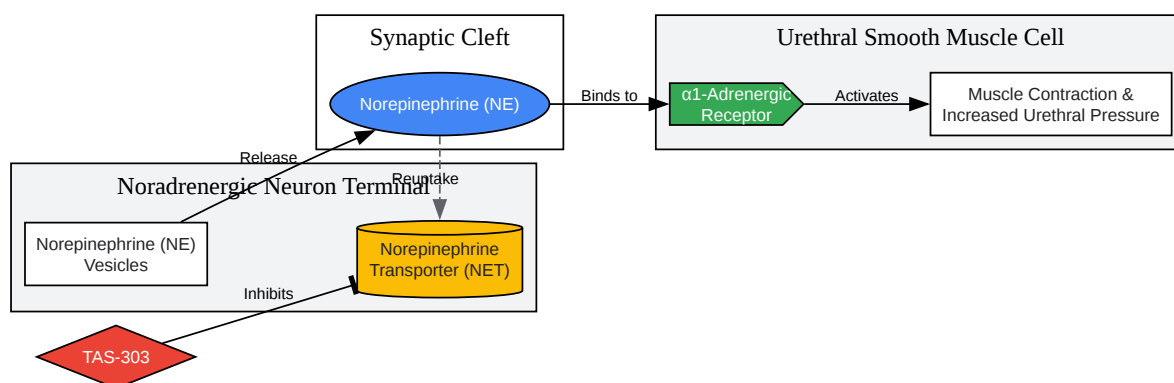
Introduction

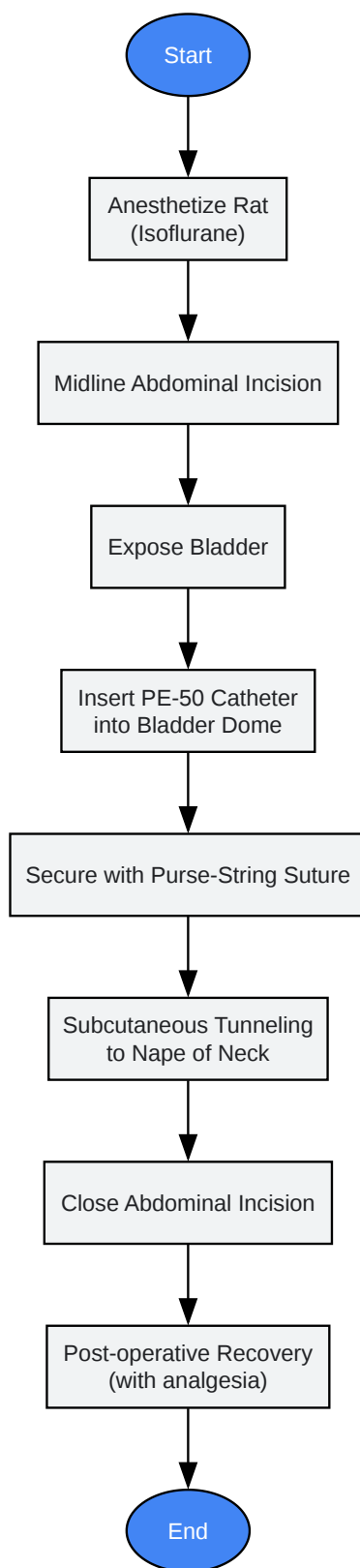
Stress urinary incontinence is a prevalent condition characterized by involuntary urine leakage during activities that increase intra-abdominal pressure, such as coughing, sneezing, or physical exertion. **TAS-303** is a novel therapeutic agent that acts as a selective norepinephrine reuptake inhibitor.^[1] By blocking the norepinephrine transporter (NET), **TAS-303** increases the concentration of norepinephrine in the synaptic cleft, leading to enhanced activation of α 1-adrenergic receptors in the urethral smooth muscle. This, in turn, increases urethral sphincter tone and resistance to involuntary urine flow. Preclinical studies in rodents have demonstrated that **TAS-303** can dose-dependently increase basal urethral pressure and leak point pressure, suggesting its therapeutic potential for SUI.^[1]

Urodynamic studies in rodent models are essential for the preclinical evaluation of compounds like **TAS-303**. These studies allow for the quantitative assessment of bladder and urethral function, providing critical data on a drug's efficacy and mechanism of action. This document outlines the necessary protocols to perform such evaluations.

Mechanism of Action of TAS-303

The primary mechanism of action of **TAS-303** is the selective inhibition of the norepinephrine transporter. This inhibition leads to an accumulation of norepinephrine at the neuroeffector junctions of the lower urinary tract, particularly in the smooth muscle of the urethra. The increased norepinephrine stimulates α 1-adrenergic receptors, resulting in urethral smooth muscle contraction and an increase in urethral closing pressure.





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References

- 1. TAS-303, a Novel Selective Norepinephrine Reuptake Inhibitor that Increases Urethral Pressure in Rats, Indicating Its Potential as a Therapeutic Agent for Stress Urinary Incontinence - PubMed [pubmed.ncbi.nlm.nih.gov]
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